

Safe Disposal of Z-D-Chg-OH (N-Z-D- α -Cyclohexylglycine)

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Compound of Interest

Compound Name: Z-D-Chg-OH

Cat. No.: B554532

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This document provides essential safety and logistical information for the proper disposal of **Z-D-Chg-OH**, also known as N-Z-D- α -Cyclohexylglycine (CAS Number: 69901-85-5). The following procedures are based on available safety data for structurally related compounds and general principles of laboratory chemical safety.

I. Chemical and Hazard Information

Chemical Name: N-Z-D- α -Cyclohexylglycine Synonyms: **Z-D-Chg-OH**, N-Carbobenzoxy-D-cyclohexylglycine CAS Number: 69901-85-5 Molecular Formula: C₁₆H₂₁NO₄ Molecular Weight: 291.34 g/mol

While a specific Safety Data Sheet (SDS) for **Z-D-Chg-OH** is not readily available, data for the closely related L-enantiomer (Cbz-Cyclohexyl-L-glycine) suggests it is not classified as a hazardous substance. However, information for another related compound, (R)-Cyclohexylglycine, indicates potential hazards, including skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335)[1]. Therefore, it is prudent to handle **Z-D-Chg-OH** with care, assuming it may possess mild irritant properties.

Hazard Summary Table

Hazard Statement	Classification	Precautionary Measures
May cause skin irritation	Not officially classified, but assumed based on related compounds	Wear protective gloves and clothing.
May cause serious eye irritation	Not officially classified, but assumed based on related compounds	Wear eye protection.
May cause respiratory irritation	Not officially classified, but assumed based on related compounds	Avoid breathing dust. Use in a well-ventilated area.

II. Personal Protective Equipment (PPE)

Before handling **Z-D-Chg-OH**, ensure the following personal protective equipment is worn:

- Eye Protection: Safety glasses with side shields or goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Skin and Body Protection: Laboratory coat.

III. Disposal Procedures

The disposal of **Z-D-Chg-OH** should be conducted in accordance with local, state, and federal regulations. The following is a general procedural guide.

Step 1: Waste Identification and Segregation

- Solid Waste:
 - Collect unused **Z-D-Chg-OH** powder and any grossly contaminated disposable items (e.g., weigh boats, contaminated paper towels) in a designated, labeled hazardous waste container.
 - The container should be clearly labeled with "Hazardous Waste" and the chemical name: "N-Z-D- α -Cyclohexylglycine".

- Liquid Waste (if applicable):
 - If **Z-D-Chg-OH** has been dissolved in a solvent, the entire solution should be treated as hazardous waste.
 - Collect in a sealed, labeled container. The label must include the chemical name and the solvent used.
 - Do not mix with other waste streams unless compatibility is confirmed.

Step 2: Spill Management

In the event of a spill:

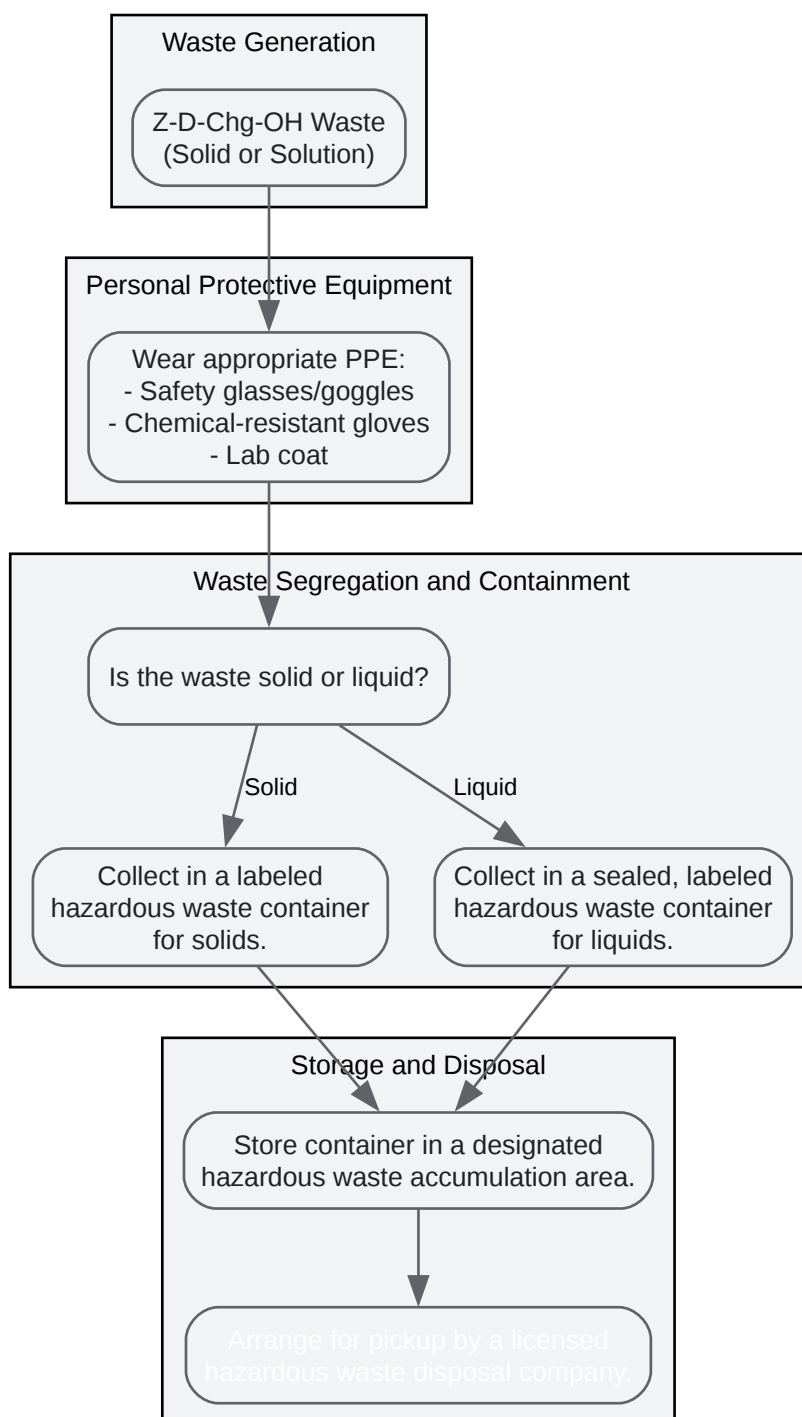
- Evacuate: Clear the immediate area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Contain: For a solid spill, carefully sweep up the material to avoid generating dust. For a liquid spill, absorb with an inert material (e.g., vermiculite, sand).
- Collect: Place the collected material into a labeled hazardous waste container.
- Decontaminate: Clean the spill area with soap and water.

Step 3: Final Disposal

- Store the sealed and labeled waste container in a designated hazardous waste accumulation area.
- Arrange for pickup and disposal by a licensed hazardous waste disposal company.
- Do not dispose of **Z-D-Chg-OH** down the drain or in the regular trash.

IV. Experimental Workflow for Disposal

The following diagram illustrates the decision-making process and workflow for the proper disposal of **Z-D-Chg-OH**.

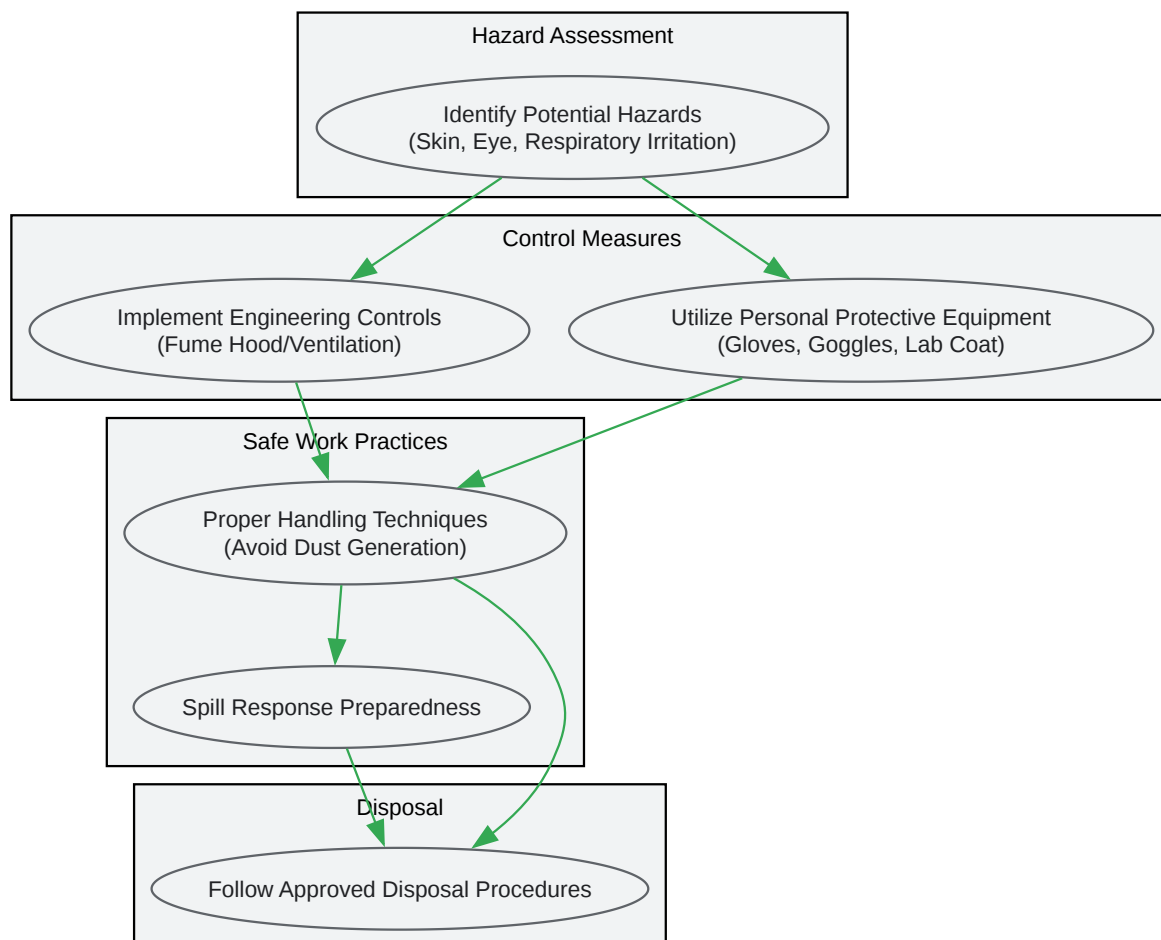


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Caption: Workflow for the proper disposal of **Z-D-Chg-OH**.

V. Signaling Pathway for Safe Handling

The following diagram outlines the logical relationships for ensuring safe handling and disposal.



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Caption: Logical relationship for safe handling and disposal of **Z-D-Chg-OH**.

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References

- 1. Cyclohexylglycine, (R)- | C₈H₁₅NO₂ | CID 736849 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Safe Disposal of Z-D-Chg-OH (N-Z-D-α-Cyclohexylglycine)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b554532#z-d-chg-oh-proper-disposal-procedures]

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